

Application Note: Strategic Utilization of 5-Chloro-2-hydroxynicotinonitrile in Heterocyclic Synthesis

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxynicotinonitrile

CAS No.: 1048913-62-7

Cat. No.: B1601947

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Executive Summary

5-Chloro-2-hydroxynicotinonitrile (CAS 1048913-62-7), also known as 5-chloro-2-oxo-1,2-dihydropyridine-3-carbonitrile, represents a "privileged scaffold" in medicinal chemistry. Its structural trifecta—an electrophilic nitrile, a tautomeric hydroxy/oxo group, and a halogen handle at the C-5 position—enables divergent synthesis of complex fused heterocycles, particularly pyrido[2,3-d]pyrimidines (kinase inhibitors) and 1,8-naphthyridines.

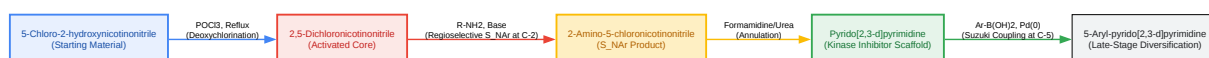
This guide details the regioselective manipulation of this building block. We prioritize the conversion to 2,5-dichloronicotinonitrile, a high-reactivity intermediate that allows for sequential nucleophilic aromatic substitution (S_NAr) at C-2 followed by transition-metal-catalyzed coupling at C-5.

Chemical Profile & Handling

Property	Specification	Notes
IUPAC Name	5-Chloro-2-oxo-1,2-dihydropyridine-3-carbonitrile	Exists in equilibrium with 2-hydroxy tautomer.
CAS No.	1048913-62-7	Alternate CAS for derivatives: 2967-27-3 (non-chloro parent).
Mol. Weight	154.55 g/mol	
Appearance	Off-white to pale yellow solid	Hygroscopic; store under inert atmosphere.
Solubility	DMSO, DMF, hot MeOH	Poor solubility in non-polar solvents (DCM, Hexanes).
Hazards	Irritant (H315, H319, H335)	Releases toxic fumes (NO _x , HCl, HCN) upon combustion.

Strategic Reaction Map

The utility of **5-chloro-2-hydroxynicotinonitrile** lies in its ability to serve as a hub for divergent synthesis. The workflow below illustrates the primary pathways: Activation (Chlorination), Functionalization (S_NAr), and Annulation (Cyclization).



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Figure 1: Divergent synthetic workflow starting from **5-chloro-2-hydroxynicotinonitrile**.

Detailed Protocols

Protocol A: Activation to 2,5-Dichloronicotinonitrile

The conversion of the C-2 hydroxyl group to a chloride is the critical gateway step. The C-2 chloride is significantly more reactive than the C-5 chloride, enabling regioselective substitution later.

Mechanism: The reaction proceeds via the formation of a dichlorophosphate intermediate. The presence of the electron-withdrawing nitrile group at C-3 accelerates the nucleophilic attack of chloride at C-2 but also makes the ring prone to hydrolysis if workup is not controlled.

Materials:

- **5-Chloro-2-hydroxynicotinonitrile** (1.0 eq)
- Phosphorus oxychloride (POCl₃) (5.0 - 10.0 eq) [Solvent & Reagent]
- Phosphorus pentachloride (PCl₅) (0.1 eq) [Catalytic additive]
- Optional: N,N-Diethylaniline (1.0 eq) [Base sponge for HCl]

Step-by-Step Procedure:

- Setup: In a flame-dried round-bottom flask equipped with a reflux condenser and a drying tube (CaCl₂), charge **5-chloro-2-hydroxynicotinonitrile**.
- Addition: Carefully add POCl₃ (neat). Caution: Exothermic. If using PCl₅, add it as a solid now.
- Reflux: Heat the mixture to 105–110 °C (gentle reflux) for 4–6 hours. Monitor by TLC (System: 20% EtOAc/Hexanes). The starting material spot (baseline/polar) should disappear, replaced by a less polar spot (R_f ~0.6).
- Quench (Critical):
 - Cool the reaction mixture to room temperature.
 - Remove excess POCl₃ under reduced pressure (rotary evaporator with a caustic trap).
 - Pour the viscous residue slowly onto crushed ice (approx. 10g ice per 1g substrate) with vigorous stirring. Do not allow the temperature to rise above 10 °C to prevent hydrolysis of the nitrile.
- Neutralization: Carefully adjust pH to ~7–8 using saturated NaHCO₃ solution.

- Extraction: Extract immediately with Dichloromethane (DCM) (3 x volumes).
- Purification: Dry organic layer over anhydrous Na₂SO₄, filter, and concentrate. The crude 2,5-dichloronicotinonitrile is often pure enough for the next step. If needed, recrystallize from Hexanes/EtOAc.

Yield Expectation: 85–95%

Protocol B: Regioselective S_NAr (Synthesis of 2-Amino-5-chloronicotinonitrile)

This step exploits the electronic difference between C-2 and C-5. The C-2 position is activated by the adjacent ring nitrogen and the ortho-nitrile group.

Materials:

- 2,5-Dichloronicotinonitrile (1.0 eq)
- Primary Amine (R-NH₂) or Ammonia (1.1 eq)
- Base: Diisopropylethylamine (DIPEA) (1.2 eq)
- Solvent: Acetonitrile (ACN) or THF

Procedure:

- Dissolve 2,5-dichloronicotinonitrile in ACN (0.2 M).
- Add DIPEA followed by the amine at 0 °C.
- Allow to warm to room temperature. Stir for 2–4 hours.
 - Note: If using volatile amines (e.g., methylamine), use a sealed tube.
- Workup: Evaporate solvent. Resuspend in water.^{[1][2][3]} The product usually precipitates. Filter and wash with cold water.

Key Insight: The C-5 chlorine remains intact under these conditions (up to 60 °C), preserving it for late-stage coupling.

Protocol C: Annulation to Pyrido[2,3-d]pyrimidine

This protocol describes the formation of the pyrimidine ring, a common motif in PIM-1 and EGFR kinase inhibitors.

Reaction Logic: The nitrile nitrogen acts as the nucleophile for the cyclizing agent (e.g., formamidine), followed by ring closure by the C-2 amine.

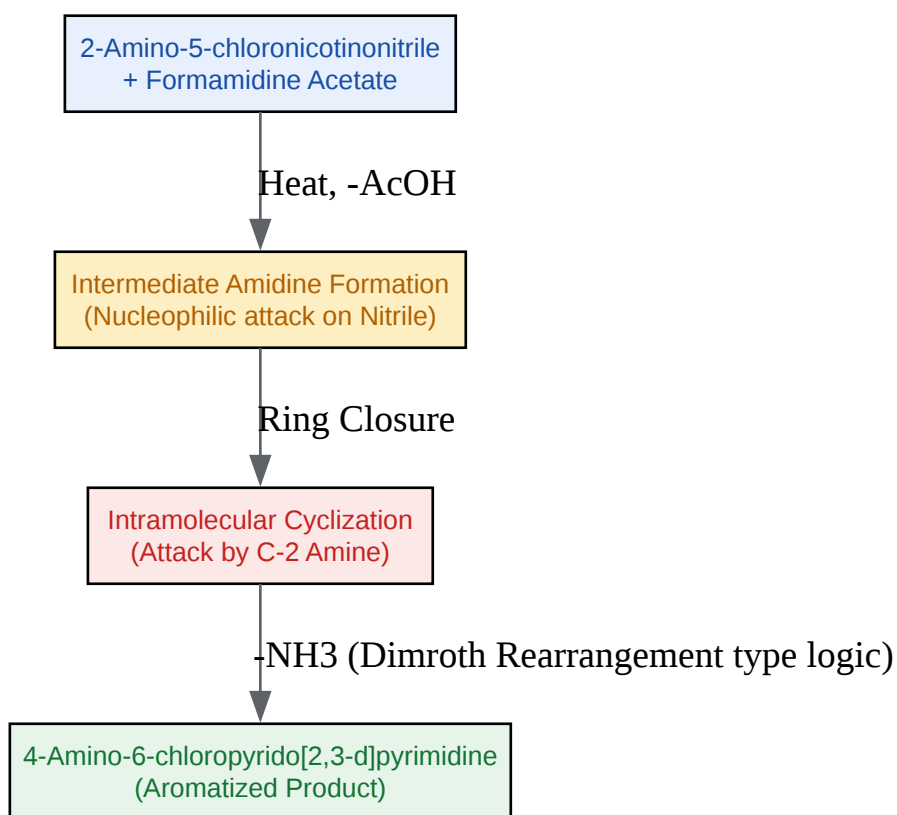
Materials:

- 2-Amino-5-chloronicotinonitrile (1.0 eq)
- Formamidine acetate (2.0 eq) [For C-H at position 2 of pyrimidine]
- Solvent: 2-Methoxyethanol or n-Butanol

Procedure:

- Suspend the starting material and formamidine acetate in 2-methoxyethanol.
- Heat to reflux (125 °C) for 12–16 hours.
- Observation: The reaction often turns from a suspension to a clear solution, then precipitates the product upon cooling.
- Isolation: Cool to 0 °C. Filter the solid. Wash with cold ethanol and diethyl ether.

Mechanism Diagram:



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Figure 2: Mechanistic flow of the annulation reaction to form the fused bicyclic system.

Advanced Optimization: Late-Stage Suzuki Coupling

Once the fused system is built, the C-5 chlorine (now C-6 in the pyrido[2,3-d]pyrimidine numbering) can be coupled.

- Catalyst: Pd(dppf)Cl₂ or Pd(PPh₃)₄ (5 mol%)
- Solvent: 1,4-Dioxane/Water (4:1)
- Base: K₂CO₃ (2.0 eq)
- Temperature: 90 °C (Microwave irradiation is highly recommended for 30 mins).

Troubleshooting Tip: If dehalogenation is observed (loss of Cl without coupling), switch to a Buchwald precatalyst (e.g., XPhos Pd G2) and use anhydrous conditions (Toluene, K₃PO₄).

References

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